

Rubranol Stock Solution: Preparation & Troubleshooting

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Compound Focus: Rubranol

CAS No.: 211126-61-3

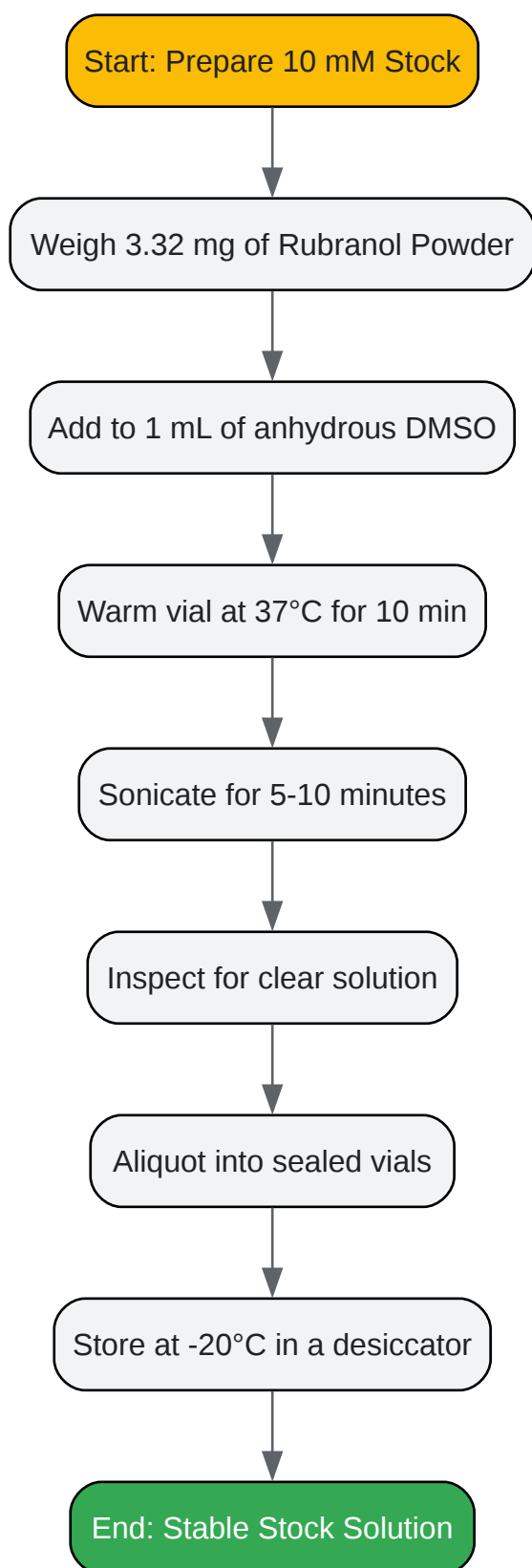
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Q1: Why does my Rubranol stock solution form a precipitate, and how can I resolve it? Precipitation in **Rubranol** stock solutions is frequently observed. The table below outlines common causes and their solutions.

Cause of Precipitation	Mechanism	Solution
Temperature Change	Crystallization when moving from room temperature to -20°C storage [1].	Warm vial to 37°C and sonicate [1].
Solvent Evaporation	Concentration increases, leading to supersaturation and crystallization [1].	Ensure vial cap is tightly sealed with parafilm [1] [2].
Incorrect Solvent	Using a solvent with insufficient solubility at desired concentration.	Use recommended solvents: DMSO, Chloroform, Acetone [1] [2].
Vial Handling	Compound adheres to vial cap/neck during shipping [1] [2].	Gently tap vial or centrifuge liquid products before opening [1] [2].

Q2: What is the recommended protocol for preparing a stable Rubranol stock solution? Follow this workflow to create a 10 mM stock solution in DMSO. The entire process should be completed within a single day for maximum stability [1].

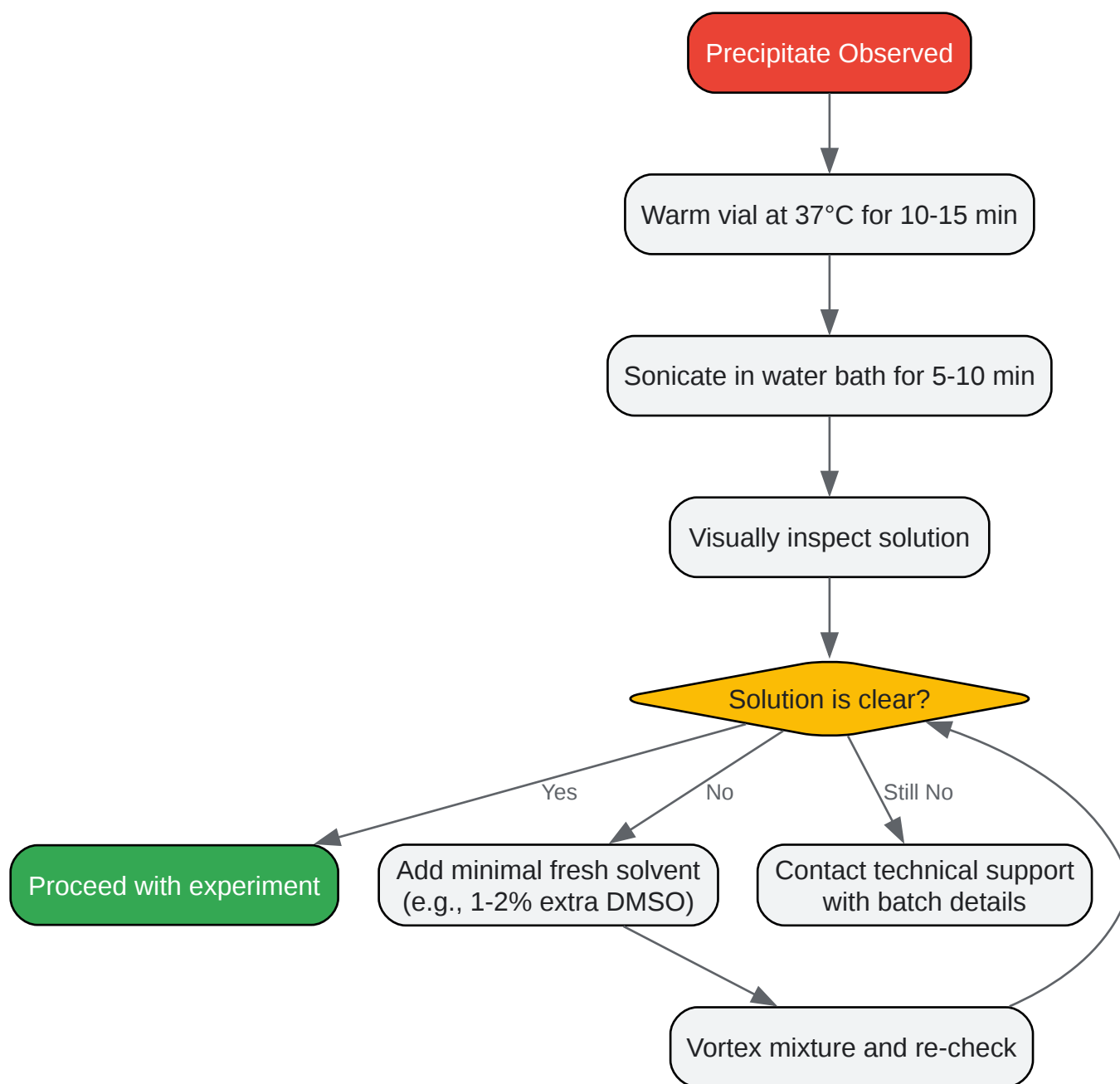


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Key Technical Notes:

- **Solubility:** **Rubranol** is soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone [1] [2].
- **Storage:** For long-term storage, keep the solution at **-20°C** in a tightly sealed vial, preferably in a desiccator to prevent moisture absorption [1]. Under these conditions, stock solutions are typically stable for **several months** [1].
- **Preparation:** When ready to use, allow the frozen aliquot to equilibrate at room temperature for at least one hour before opening to prevent water condensation from the air into your solution [2].

Q3: What should I do if my stock solution precipitates after thawing? If you observe precipitation, follow this troubleshooting pathway to recover your solution.



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Key Troubleshooting Notes:

- **Warming and Sonication:** This is the primary method for redissolving precipitated compounds and is explicitly recommended for **Rubranol** [1].
- **Adding Solvent:** If warming and sonication are insufficient, you can add a small amount of fresh, anhydrous solvent to increase the solvent volume and help redissolve the compound.
- **Centrifugation:** Before opening, briefly centrifuge the vial to ensure all liquid is at the bottom, preventing loss and contamination [1] [2].

Key Information for Researchers

For your experimental planning, here is a dilution calculator and essential data for **Rubranol** (CAS 211126-61-3).

Dilution Calculator for Stock Solutions [1]

Initial Concentration (C ₁)	Initial Volume (V ₁)	Final Concentration (C ₂)	Final Volume (V ₂)
10 mM	30 µL	1 mM	300 µL
10 mM	50 µL	500 µM	1 mL
10 mM	10 µL	100 µM	1 mL
5 mg/mL	20 µL	100 µg/mL	1 mL

Essential Chemical & Sourcing Data [1] [2]

Property	Detail
CAS Number	211126-61-3
Molecular Formula	C ₁₉ H ₂₄ O ₅
Molecular Weight	332.4 g/mol
Source	The herbs of <i>Alnus nepalensis</i>
Purity	≥98% (from suppliers)
Physical Form	Powder

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References

1. | CAS:211126-61-3 | Phenols | Manufacturer BioCrick Rubranol [biocrick.com]

2. | CAS:211126-61-3 | Manufacturer ChemFaces Rubranol [chemfaces.com]

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